

Chemical structure and properties of ethylparaben

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An In-depth Technical Guide to the Chemical Structure and Properties of **Ethylparaben**

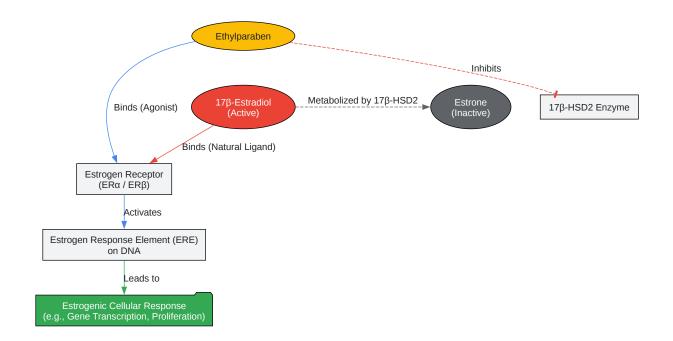
Introduction

Ethylparaben (ethyl 4-hydroxybenzoate) is an ethyl ester of p-hydroxybenzoic acid and a member of the paraben class of chemicals.[1] It is widely utilized across the pharmaceutical, cosmetic, and food industries as an antimicrobial preservative due to its efficacy against fungi and bacteria.[2][3] Its chemical stability and broad-spectrum antimicrobial action make it a common ingredient in a vast array of products, from topical pharmaceuticals and makeup to processed foods.[4][5] However, its role as a potential endocrine-disrupting chemical (EDC) has garnered significant scientific attention, particularly concerning its weak estrogenic activity. [6][7] This guide provides a detailed overview of the chemical structure, physicochemical properties, biological activities, and analytical methodologies related to ethylparaben for researchers, scientists, and drug development professionals.

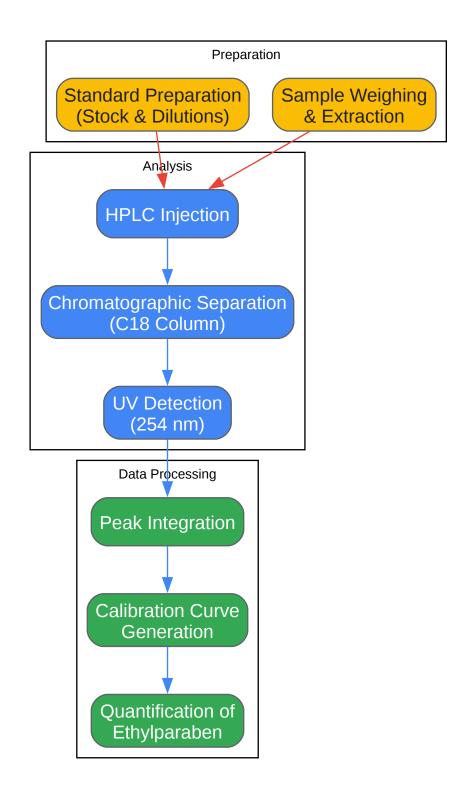
Chemical Structure and Identification

Ethylparaben is formally synthesized by the esterification of 4-hydroxybenzoic acid with ethanol.[2][8] Its structure consists of a benzene ring substituted with a hydroxyl group and an ethyl ester group at the para position.









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References

- 1. Ethylparaben Wikipedia [en.wikipedia.org]
- 2. Ethylparaben CAS#: 120-47-8 [m.chemicalbook.com]
- 3. atamankimya.com [atamankimya.com]
- 4. Ethylparaben | 120-47-8 [chemicalbook.com]
- 5. ETHYL PARABEN Ataman Kimya [atamanchemicals.com]
- 6. Ethylparaben | Rupa Health [rupahealth.com]
- 7. rivm.nl [rivm.nl]
- 8. Page loading... [wap.guidechem.com]
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